

Performance comparison of Acid Black 26 on wool versus nylon.

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Compound of Interest

Compound Name: Acid black 26

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Performance Showdown: Acid Black 26 on Wool vs. Nylon

A Comparative Guide for Researchers and Scientists

Acid Black 26, a widely utilized anionic dye, exhibits distinct performance characteristics when applied to protein-based fibers like wool and synthetic polyamides such as nylon. This guide provides an objective comparison of its dyeing efficacy and fastness properties on these two crucial textile substrates, supported by experimental data and detailed methodologies to aid researchers, scientists, and drug development professionals in their material analyses.

Executive Summary of Performance

The dyeing behavior of acid dyes is fundamentally governed by the interaction between the anionic dye molecules and the cationic sites on the fiber. Both wool and nylon possess amino groups that can be protonated in an acidic dyebath, creating these positive sites for ionic bonding. However, the inherent chemical and physical differences between the natural protein structure of wool and the synthetic polyamide structure of nylon lead to notable variations in dye uptake, color yield, and fastness properties.

Generally, nylon exhibits a higher dye exhaustion rate for many acid dyes compared to wool under similar conditions. This can be attributed to the higher concentration of accessible amino

end groups in the nylon polymer structure.^[1] Conversely, the complex, heterogeneous morphology of wool fibers can influence the levelness and ultimate fastness of the dyeing.

Quantitative Performance Data

To provide a clear comparison, the following table summarizes key performance indicators for a comparable black acid dye on wool and nylon, supplemented with specific data for **Acid Black 26** on wool where available. The data for the comparable black acid dye is derived from a study on "Lugani 101," offering a valuable proxy for performance comparison.^[1]

Performance Parameter	Wool	Nylon	Data Source
Dye Exhaustion (%)	~89	~94	Comparable Black Acid Dye[1]
Color Yield (K/S)	Moderate-High	High	General Acid Dye Behavior
Wash Fastness (Color Change)	4	4	Acid Black 26 (Wool) [2], Comparable Dye (Nylon)[1]
Wash Fastness (Staining)	3-4	3-4	Acid Black 26 (Wool) [2], Comparable Dye (Nylon)[1]
Light Fastness (Blue Wool Scale)	5	4-5	Acid Black 26 (Wool) [2], General Acid Dye Behavior
Perspiration Fastness (Acidic)	4-5	4-5	Acid Black 26 (Wool) [2], Comparable Dye (Nylon)[1]
Perspiration Fastness (Alkaline)	4-5	4-5	Acid Black 26 (Wool) [2], Comparable Dye (Nylon)[1]
Rubbing Fastness (Dry)	4-5	4-5	Comparable Black Acid Dye[1]
Rubbing Fastness (Wet)	4	4	Comparable Black Acid Dye[1]

Note: Fastness ratings are on a scale of 1 to 5, with 5 being the highest fastness.

Experimental Protocols

The following are detailed methodologies for the key experiments cited in this guide.

Dyeing Protocol for Wool and Nylon

This protocol is designed for a comparative laboratory-scale dyeing of wool and nylon fabrics with **Acid Black 26**.

Materials and Equipment:

- Scoured and bleached plain weave wool fabric
- Scoured and bleached nylon 6,6 fabric
- **Acid Black 26** (C.I. 27070)
- Acetic acid (CH_3COOH)
- Sodium sulfate (Na_2SO_4), anhydrous
- Laboratory dyeing machine (e.g., Launder-Ometer or similar)
- Spectrophotometer for color measurement
- Beakers, graduated cylinders, and pipettes
- pH meter

Procedure:

- Fabric Preparation: Cut equal-sized samples of wool and nylon fabric (e.g., 5 grams each).
- Dye Bath Preparation:
 - Prepare a stock solution of **Acid Black 26** (1% w/v).
 - For a 2% on weight of fiber (owf) dyeing, use 1 mL of stock solution per gram of fabric.
 - Set a liquor ratio of 40:1 (40 mL of water for every 1 gram of fabric).
 - Add sodium sulfate (10% owf) as a leveling agent.

- Adjust the pH of the dyebath to 4.5-5.5 using acetic acid.
- Dyeing Process:
 - Introduce the fabric samples into their respective dye baths at 40°C.
 - Raise the temperature to the boil (98-100°C) at a rate of 2°C per minute.
 - Maintain the dyeing at the boil for 60 minutes, ensuring gentle agitation.
- Rinsing and Drying:
 - After dyeing, cool the dye baths and remove the fabric samples.
 - Rinse the samples thoroughly with cold water until the water runs clear.
 - Squeeze out excess water and allow the samples to air dry.

Wash Fastness Testing (ISO 105-C06)

This test determines the resistance of the color to domestic and commercial laundering.

Procedure:

- A 10x4 cm specimen of the dyed fabric is stitched together with a multi-fiber adjacent fabric.
- The composite specimen is placed in a stainless-steel container with a specified volume of soap solution and stainless-steel balls.
- The container is agitated in a wash wheel at a specified temperature (e.g., 40°C or 50°C) for a set duration (e.g., 30 minutes).
- The specimen is then removed, rinsed, and dried.
- The change in color of the dyed fabric and the staining of the adjacent multi-fiber fabric are assessed using the respective grey scales.

Light Fastness Testing (ISO 105-B02)

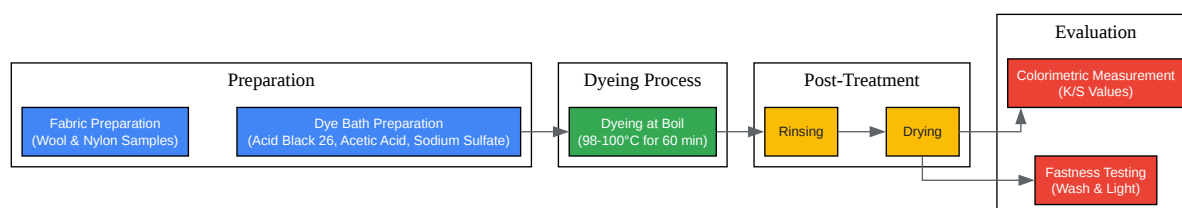
This test evaluates the resistance of the color to fading upon exposure to an artificial light source that mimics natural daylight.

Procedure:

- A specimen of the dyed fabric is mounted on a card.
- The specimen, along with a set of blue wool standards (rated 1-8), is exposed to a xenon arc lamp under controlled conditions of temperature and humidity.
- The exposure is continued until a specified color change is observed in the blue wool standards.
- The light fastness of the specimen is then rated by comparing its color change to that of the blue wool standards.

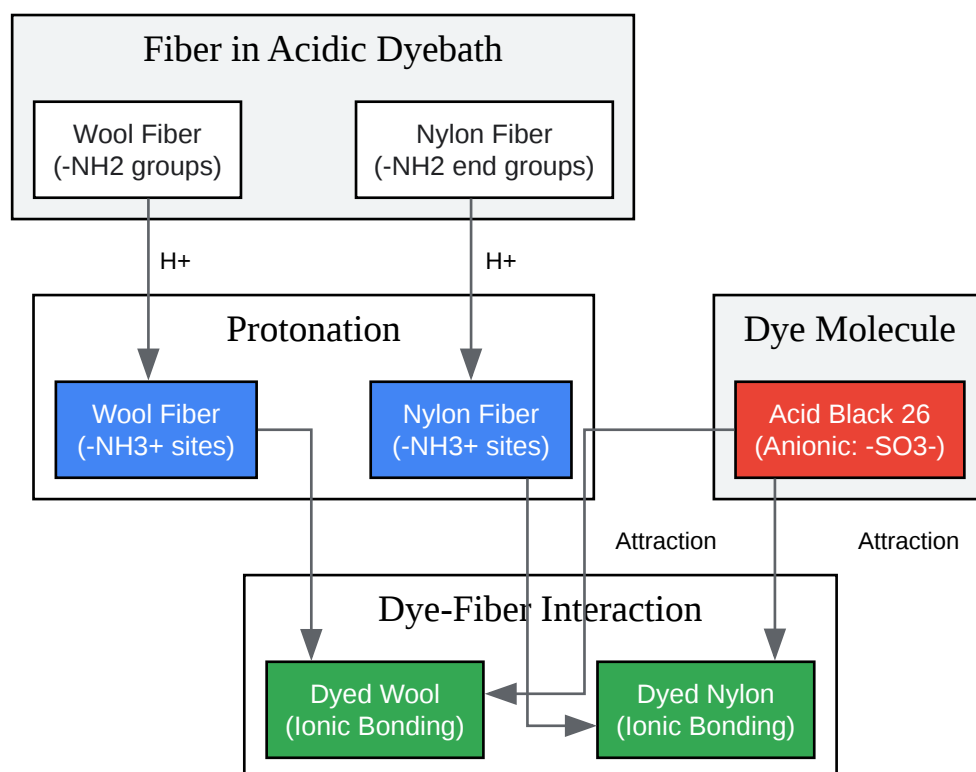
Visualizing the Experimental Workflow

To further clarify the experimental process, the following diagrams illustrate the logical flow of the dyeing and testing procedures.



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Figure 1. Experimental workflow for dyeing and evaluation.



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Figure 2. Dye-fiber interaction pathway.

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